

Technical Support Center: Optimizing Metribuzin for Herbicide-Resistant Amaranthus Control

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Compound of Interest

Compound Name: Metribuzin

Cat. No.: B1676530

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) for the effective application of **metribuzin** to control herbicide-resistant Amaranthus species.

Frequently Asked Questions (FAQs)

Q1: What is the effective application rate of **metribuzin** for controlling herbicide-resistant Amaranthus species?

A1: Recent multi-state field experiments have demonstrated that higher doses of **metribuzin** can be safely and effectively used for pre-emergence control of herbicide-resistant Palmer amaranth and waterhemp in soybeans.^{[1][2][3]} **Metribuzin** doses ranging from 578 to 841 g ai ha⁻¹ have been shown to provide greater than 95%, 90%, and 80% weed control at 14, 28, and 42 days after application, respectively.^{[1][2][3]}

Q2: How does **metribuzin** compare to other pre-emergence herbicides for Amaranthus control?

A2: In comparative studies, **metribuzin** at 630 g ai ha⁻¹ was more effective in delaying weed emergence and reducing weed density than sulfentrazone (420 g ai ha⁻¹).^{[1][2][3]} Furthermore, a lower rate of **metribuzin** at 315 g ai ha⁻¹ outperformed S-metolachlor (1,790 g ai ha⁻¹) in both of these metrics.^{[1][2][3]}

Q3: What factors can influence the efficacy of **metribuzin** on Amaranthus species?

A3: Several factors can impact the performance of **metribuzin**. These include:

- Soil Type and Organic Matter: **Metribuzin** activity decreases as soil organic carbon or clay content increases.[4] It is not recommended for use in sandy soils or soils with less than 0.5% organic matter.[5][6]
- Soil pH: **Metribuzin** activity can decrease with a lower soil pH within the same soil type.[4] Avoid using **metribuzin** in soils with a pH higher than 7.5 to prevent crop injury.[5]
- Rainfall: Dry conditions following application can reduce efficacy.[4] Conversely, heavy rains shortly after application can increase the risk of crop injury.[5]
- Application Timing: **Metribuzin** is effective when applied pre-emergence.[1][2][3] It should not be applied to emerged soybeans.[7]

Q4: Can tank-mixing improve the performance of **metribuzin** against resistant *Amaranthus*?

A4: Yes, tank-mixing **metribuzin** with other herbicides is a recommended strategy to enhance broad-spectrum weed control and manage resistance.[8][9] Combining **metribuzin** with herbicides that have different modes of action can improve the control of *Amaranthus* and other challenging weeds.[8] For instance, a tank mix of **metribuzin**, cloransulam-methyl, flumioxazin, and pyroxasulfone has been shown to achieve consistently low densities of *Amaranthus* spp.[8]

Q5: What are the known mechanisms of resistance to **metribuzin** in *Amaranthus* species?

A5: Resistance to photosystem II (PS II) inhibitors like **metribuzin** in *Amaranthus* can be due to target-site resistance (TSR) or non-target-site resistance (NTSR), such as enhanced metabolism.[10][11] Some *Amaranthus tuberculatus* populations with NTSR-based resistance to atrazine remain sensitive to **metribuzin**. [10] However, TSR can confer resistance to **metribuzin**. [10]

Troubleshooting Guide

Issue	Potential Cause(s)	Troubleshooting Steps & Recommendations
Poor control of <i>Amaranthus</i> species	Inadequate application rate.	Increase metribuzin dose to the 578 to 841 g ai ha ⁻¹ range for effective control. [1] [2] [3]
Environmental factors (e.g., soil type, pH, lack of rainfall).	Assess soil characteristics. Metribuzin is less effective in high organic matter or clay soils and at lower pH. [4] Ensure application is followed by activating rainfall.	
Herbicide resistance.	Confirm the resistance profile of the target <i>Amaranthus</i> population. Consider tank-mixing with other effective modes of action. [8]	
Crop (Soybean) Injury	High application rate for the given soil type.	Reduce the application rate on coarse-textured soils with low organic matter. [5] [6]
High soil pH (>7.5).	Avoid using metribuzin on high pH soils. [5]	
Heavy rainfall after application.	Monitor weather forecasts and avoid application immediately before heavy rainfall events. [5]	
Incorrect application timing (post-emergence).	Apply metribuzin only as a pre-emergence herbicide before soybeans have emerged. [7]	
Soybean variety sensitivity.	Select soybean varieties that are tolerant to metribuzin. [5] [6]	
Inconsistent results across different experimental sites	Variability in soil and environmental conditions.	Characterize soil type, organic matter, and pH for each site. Monitor and record

environmental conditions
(rainfall, temperature) post-
application.[\[2\]](#)

Differences in Amaranthus
biotypes and resistance levels.

Conduct baseline resistance
screening for each
Amaranthus population at
each experimental site.

Data Summary Tables

Table 1: Efficacy of **Metribuzin** Application Rates on Herbicide-Resistant Amaranthus

Metribuzin Rate (g ai ha ⁻¹)	Weed Control at 14 DAA (%)	Weed Control at 28 DAA (%)	Weed Control at 42 DAA (%)
578 - 841	>95	>90	>80

DAA: Days After Application. Data synthesized from multi-state field trials.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Table 2: Comparative Efficacy of Pre-emergence Herbicides

Herbicide	Application Rate (g ai ha ⁻¹)	Relative Efficacy in Delaying Emergence	Relative Efficacy in Reducing Density
Metribuzin	630	More Effective	More Effective
Sulfentrazone	420	-	-
Metribuzin	315	More Effective	More Effective
S-metolachlor	1,790	-	-

Based on field experiments conducted in 2022 and 2023.[\[1\]](#)[\[2\]](#)[\[3\]](#)

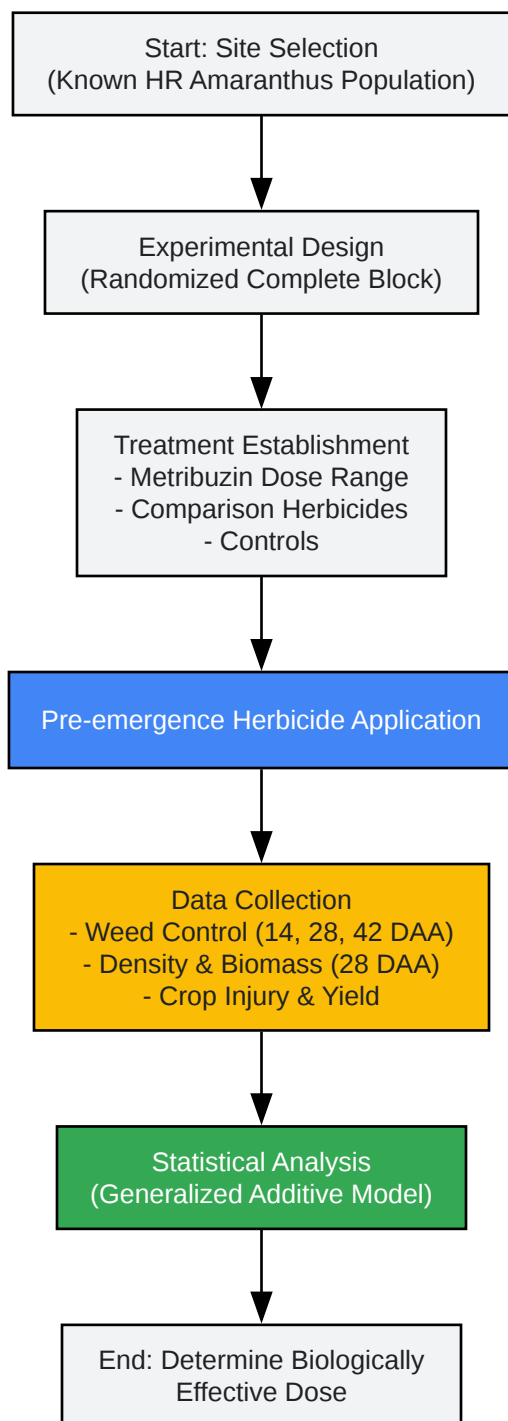
Experimental Protocols

Protocol 1: Determining the Biologically Effective Dose of **Metribuzin** for Amaranthus Control

This protocol is adapted from field experiments investigating the residual control of herbicide-resistant Palmer amaranth and waterhemp.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[12\]](#)

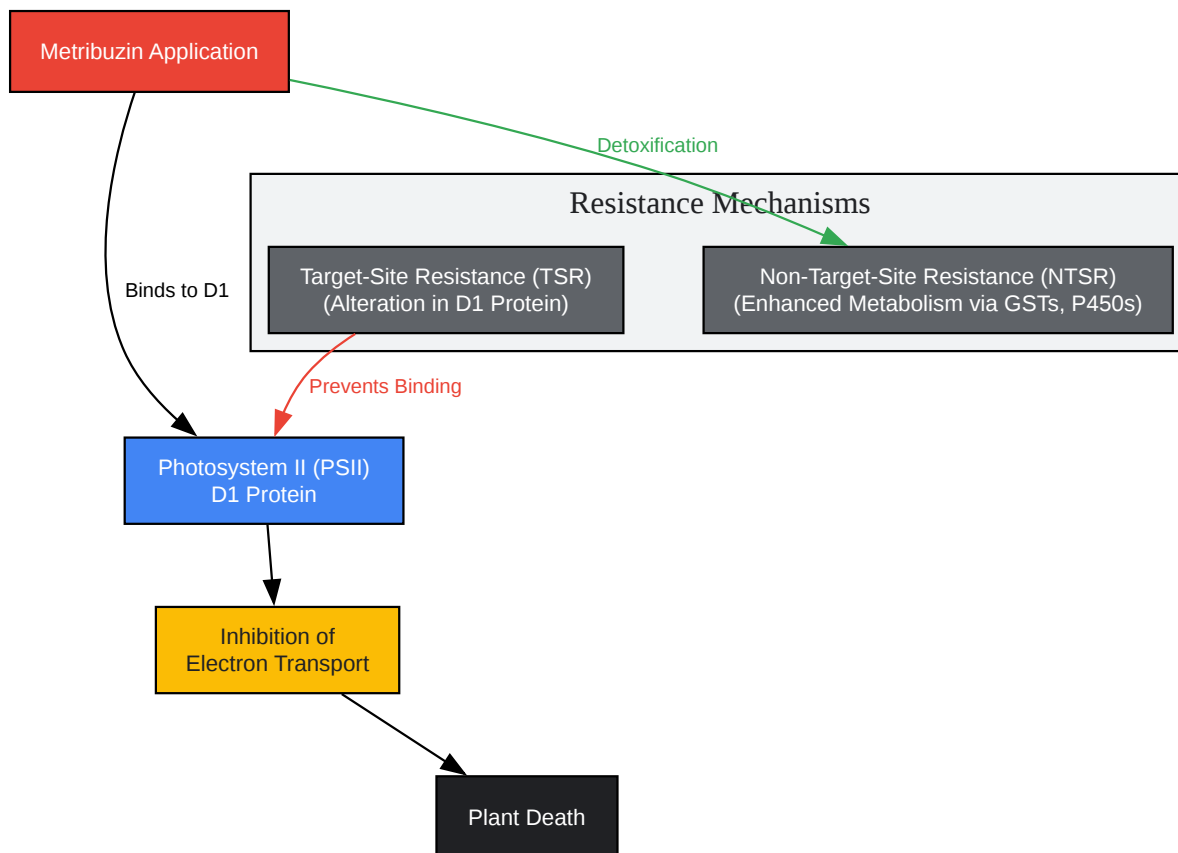
- Site Selection: Choose field sites with a known history of herbicide-resistant Amaranthus species as the dominant weed.
- Experimental Design: Utilize a randomized complete block design with a minimum of four replications.
- Treatments:
 - Establish a range of **metribuzin** doses (e.g., 13 doses from 210 to 841 g ai ha⁻¹).[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Include standard comparison herbicides (e.g., sulfentrazone at 420 g ai ha⁻¹ and S-metolachlor at 1,790 g ai ha⁻¹).[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Incorporate a non-treated control and a weed-free control for comparison.
- Application:
 - Apply herbicides pre-emergence to the soil surface.
 - Use a calibrated backpack sprayer designed to deliver a consistent volume (e.g., 140 L ha⁻¹).[\[2\]](#)
- Data Collection:
 - Visually assess weed control and crop injury at 14, 28, and 42 days after application (DAA).
 - At 28 DAA, measure weed density, weed biomass, and crop height.
 - At maturity, measure crop yield.
- Data Analysis: Analyze weed control as a function of **metribuzin** dose and environmental factors using appropriate statistical models (e.g., a generalized additive model).[\[1\]](#)[\[2\]](#)[\[12\]](#)

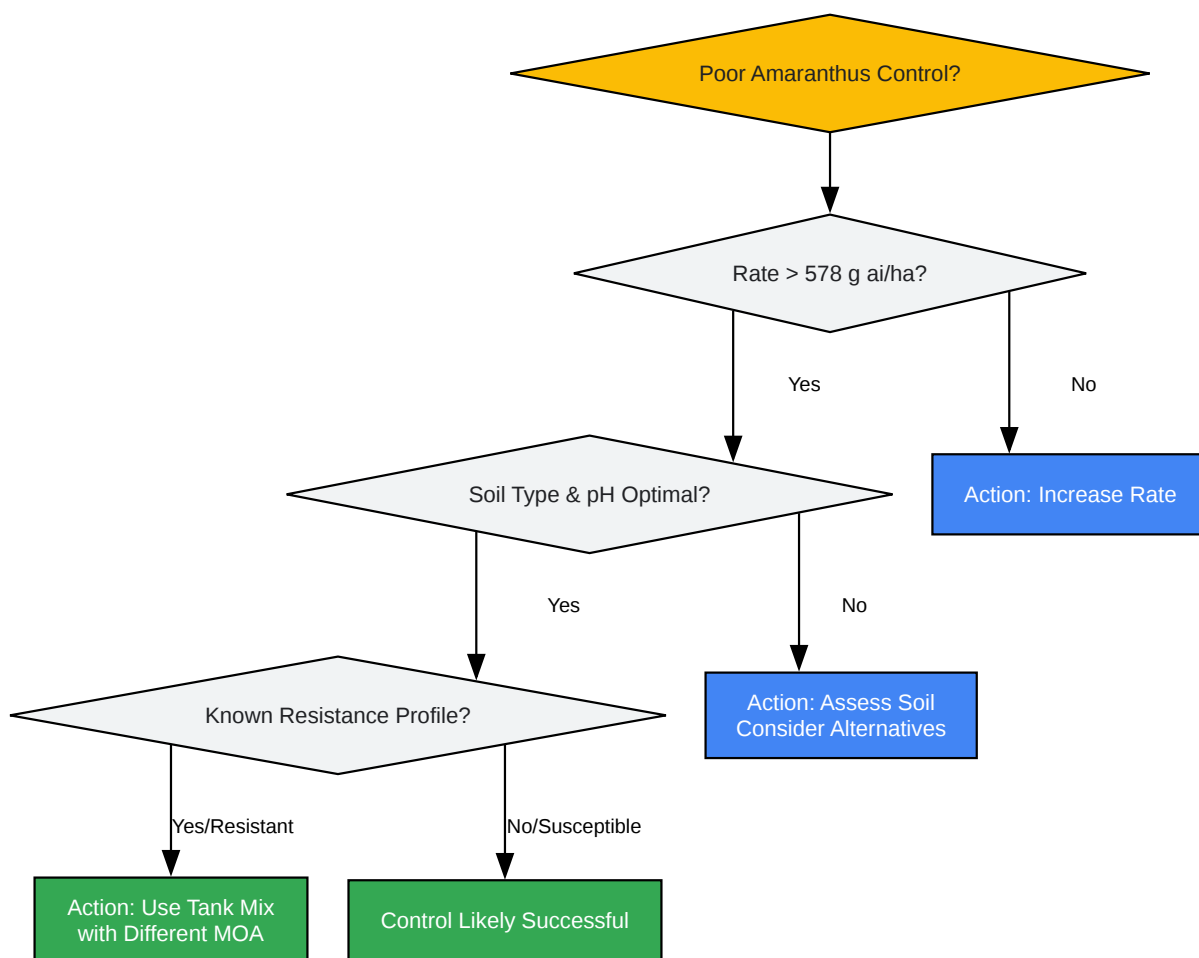
Visualizations



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Caption: Workflow for determining the effective dose of **metribuzin**.





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